

Technical Guide: Lifecycle Management of 2-Fluoro-4-vinylpyridine

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Compound of Interest

Compound Name: 2-Fluoro-4-vinylpyridine

CAS No.: 552331-57-4

Cat. No.: B1322555

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CAS Number: 552331-57-4 Molecular Formula: C_7H_6FN Physical State: Colorless to light yellow oil Primary Hazard Class: Michael Acceptor / Lachrymator / Polymerization Hazard

Introduction: The "Warhead" Profile

2-Fluoro-4-vinylpyridine is not merely a solvent or passive reagent; it is a reactive electrophile. In drug development, it serves as a fragment for "covalent warheads"—structures designed to form irreversible bonds with specific protein residues (typically cysteine).

Its reactivity is driven by the synergistic electron-withdrawing effects of the pyridine nitrogen and the C2-fluorine atom. This makes the vinyl group at the C4 position highly susceptible to nucleophilic attack, significantly more so than in non-fluorinated analogs like 4-vinylpyridine.

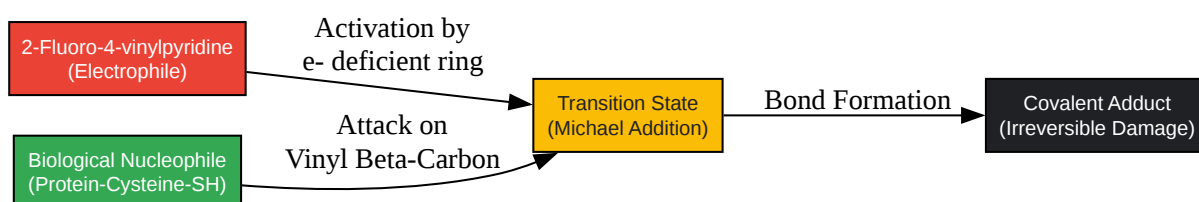
Hazard Mechanism & Toxicology

Unlike simple flammables, the danger of this compound lies in its specific chemical mechanism: Michael Addition.

The Mechanism of Toxicity

Upon contact with biological tissue (skin, eyes, lungs), the electron-deficient

-carbon of the vinyl group acts as a soft electrophile. It rapidly reacts with the sulfhydryl (-SH) groups of cysteine residues in proteins. This covalent modification can lead to severe contact dermatitis, sensitization, and corneal damage.



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Figure 1: The Michael Addition mechanism driving the toxicity and instability of **2-Fluoro-4-vinylpyridine**.

Storage & Stability Protocols

The high electrophilicity also makes this compound prone to autopolymerization, which can be exothermic and explosive in sealed containers.

Parameter	Specification	Scientific Rationale
Temperature	-20°C (Freezer)	Kinetic suppression of radical polymerization rates.
Atmosphere	Argon or Nitrogen	Oxygen can form peroxides with vinyl groups, initiating radical chains.
Inhibitor	4-tert-Butylcatechol (TBC)	Radical scavenger. typically added at 100–1000 ppm. Must be removed before catalytic reactions (e.g., Heck/Suzuki).
Container	Amber Glass	UV light can photo-initiate polymerization.
Shelf Life	< 6 Months	Even inhibited samples degrade; re-test purity via ^1H -NMR before use.

Operational Handling & Synthesis

Pre-Synthesis Verification

Before committing this expensive reagent to a reaction, verify it has not polymerized.

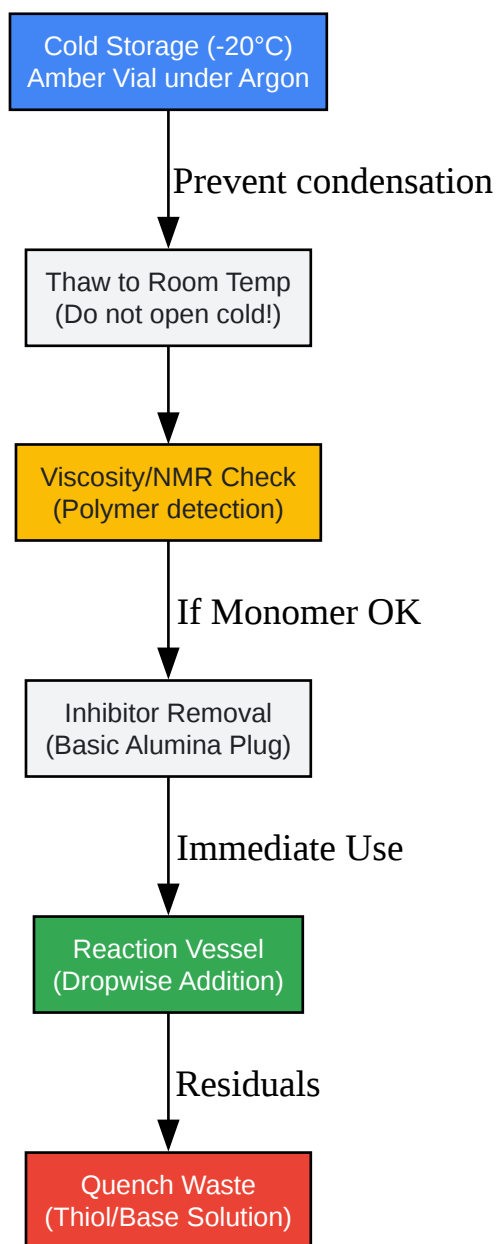
- Visual Check: The liquid should be fluid, not viscous or "syrupy."
- NMR Check: Look for broadening of vinyl proton peaks (5.5–6.8 ppm). Sharp peaks indicate monomeric purity.

Safe Synthesis Workflow (Example: Suzuki Coupling)

When synthesizing **2-Fluoro-4-vinylpyridine** (e.g., from 2-fluoro-4-bromopyridine) or using it as a reactant:

- Preparation: Calculate stoichiometry based on active monomer, correcting for inhibitor content if not removed.

- Inhibitor Removal: If the reaction is sensitive to phenols (e.g., certain catalytic cycles), pass the neat liquid through a small plug of basic alumina immediately before use. This traps the acidic TBC inhibitor.
- Transfer: Never pour. Use a gastight syringe or positive-displacement pipette to transfer the liquid directly from the storage vial to the reaction vessel under inert gas.



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Figure 2: Operational workflow for transferring **2-Fluoro-4-vinylpyridine** from storage to reaction.

Emergency Response & Decontamination

Standard water washing is often insufficient for lipophilic alkylators.

- Skin Contact:
 - Do not scrub. Scrubbing drives the electrophile deeper into the dermis.
 - Flush with PEG-400 (Polyethylene Glycol) or ethanol first, then copious soap and water. The organic solvent helps solubilize the lipophilic pyridine derivative.
 - Seek medical attention; sensitization may appear hours later.
- Spill Cleanup:
 - Do not absorb with paper towels (fire risk if polymerization triggers).
 - Cover with a chemical deactivation slurry: 10% sodium thiosulfate + 5% sodium bicarbonate. The thiosulfate acts as a "sacrificial nucleophile," reacting with the vinyl group safely.

References

- Chemical Identity & CAS:**2-Fluoro-4-vinylpyridine** (CAS 552331-57-4).[\[1\]\[2\]\[3\]\[4\]\[5\]](#) AK Scientific / Sigma-Aldrich Catalog Data. [Link](#)
- Synthesis Methodology:Application Notes: Synthesis of 1,2-Bis(2-fluoropyridin-4-yl)ethane via **2-Fluoro-4-vinylpyridine**. BenchChem Protocols. [Link](#)
- Reactivity Profile:Ruthenium catalyzed β -selective alkylation of vinylpyridines. RSC Advances, 2020. (Demonstrates reactivity of **2-fluoro-4-vinylpyridine** in catalytic couplings). [Link](#)
- General Handling of Vinylpyridines:Safety Data Sheet: 4-Vinylpyridine. Fisher Scientific. (Used for read-across toxicology and stabilization data). [Link](#)

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Sources

- 1. 2-Fluoro-4-Vinylpyridine (1 x 250 mg) | Reagentia [reagentia.eu]
- 2. Organic Chemistry [3asenrise.com]
- 3. 552331-57-4 2-Fluoro-4-vinylpyridine AKSci 8042AB [aksci.com]
- 4. 2-Fluoro-4-vinylpyridine | 552331-57-4 [sigmaaldrich.com]
- 5. 4 vinylpyridine (4-vp) | Sigma-Aldrich [sigmaaldrich.com]
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